

Safe Handling of 1-Bromo-4-fluorocyclohexane: Application Notes and Protocols

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Compound of Interest

Compound Name: 1-Bromo-4-fluorocyclohexane

Cat. No.: B13336962

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For Researchers, Scientists, and Drug Development Professionals

Disclaimer: No specific Safety Data Sheet (SDS) for **1-Bromo-4-fluorocyclohexane** is readily available. The following information is compiled from data on structurally analogous compounds, including 1-Bromo-4-fluorobenzene, bromocyclohexane, and 4-bromo-1,1-difluorocyclohexane. It is imperative to treat **1-Bromo-4-fluorocyclohexane** with the care required for a potentially flammable and hazardous substance and to handle it in a well-ventilated area, such as a fume hood, while wearing appropriate personal protective equipment. All laboratory safety protocols should be strictly followed.

Section 1: Physical and Chemical Properties and Hazard Identification

This section summarizes the known and inferred properties of **1-Bromo-4-fluorocyclohexane**, providing a basis for understanding its potential hazards.

Physical and Chemical Properties (Inferred)

Property	Value	Source Analogy
Molecular Formula	C ₆ H ₁₀ BrF	PubChem
Molecular Weight	181.05 g/mol	PubChem
Appearance	Colorless to light yellow liquid	Bromocyclohexane, 4-bromo-1,1-difluorocyclohexane
Odor	Aromatic	1-Bromo-4-fluorobenzene
Boiling Point	~150 - 153 °C	1-Bromo-4-fluorobenzene[1]
Flash Point	~53 °C	1-Bromo-4-fluorobenzene[1]
Specific Gravity	~1.593	1-Bromo-4-fluorobenzene[1]
Solubility	Slightly soluble in water	Bromocyclohexane, 1-Bromo-4-fluorobenzene

Hazard Identification (Inferred)

Based on analogous compounds, **1-Bromo-4-fluorocyclohexane** is anticipated to be a flammable liquid and may cause skin, eye, and respiratory irritation.

- GHS Hazard Statements (Inferred):
 - H226: Flammable liquid and vapor.[1][2]
 - H315: Causes skin irritation.[2][3]
 - H319: Causes serious eye irritation.[2][3]
 - H335: May cause respiratory irritation.[2][3]
 - H411: Toxic to aquatic life with long-lasting effects.[4]
- Precautionary Statements (Inferred):
 - P210: Keep away from heat, sparks, open flames, and hot surfaces. — No smoking.[4][5]

- P261: Avoid breathing dust/fume/gas/mist/vapors/spray.[3][5]
- P280: Wear protective gloves/protective clothing/eye protection/face protection.[4][5]
- P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[3]
- P403+P235: Store in a well-ventilated place. Keep cool.[4][5]
- P501: Dispose of contents/container to an approved waste disposal plant.[4]

Section 2: Experimental Protocols for Safe Handling

These protocols provide detailed steps for the safe handling of **1-Bromo-4-fluorocyclohexane** in a laboratory setting.

Personal Protective Equipment (PPE)

Appropriate PPE is mandatory to minimize exposure.

- Eye and Face Protection: Chemical safety goggles and a face shield are required.
- Hand Protection: Chemical-resistant gloves (e.g., nitrile or neoprene) are essential. Inspect gloves for any signs of degradation before use.
- Body Protection: A flame-retardant lab coat must be worn and securely fastened. For larger quantities or tasks with a higher risk of splashing, a chemical-resistant apron should be worn over the lab coat.
- Respiratory Protection: All handling of **1-Bromo-4-fluorocyclohexane** should be conducted in a certified chemical fume hood. If a fume hood is not available, a NIOSH-approved respirator with an organic vapor cartridge is necessary.
- Foot Protection: Closed-toe shoes are required in the laboratory.

Receiving and Unpacking

- Visually inspect the package for any signs of damage or leaks upon receipt.

- Wear appropriate PPE (gloves, safety glasses) before opening the package.
- Open the package in a well-ventilated area, preferably within a fume hood.
- Verify that the container is properly labeled and sealed.
- Check for any damage to the primary container. If a leak is found, follow the spill response protocol (Section 2.6).
- Record the date of receipt on the container.

Preparation of Solutions

- Ensure the chemical fume hood is operational and the sash is at the appropriate height.
- Don all required PPE.
- Place all necessary equipment (glassware, stir bars, etc.) inside the fume hood.
- Use a calibrated pipette or syringe to measure the required volume of **1-Bromo-4-fluorocyclohexane**.
- Slowly add the **1-Bromo-4-fluorocyclohexane** to the solvent to minimize splashing.
- Keep the solution container covered as much as possible during the process.

Reaction Setup and Execution

- Assemble the reaction apparatus within the fume hood, ensuring all joints are properly sealed.
- If the reaction requires heating, use a heating mantle with a temperature controller. Do not use an open flame.
- Ensure a cooling system (e.g., condenser with chilled water) is in place if the reaction is exothermic or requires reflux.
- Charge the reaction vessel with reactants and solvents carefully to avoid splashes.

- Monitor the reaction progress from outside the fume hood.

Post-Reaction Quenching and Work-up

- Cool the reaction mixture to a safe temperature before quenching.
- Perform quenching by slowly adding the quenching agent to the reaction mixture with vigorous stirring. Be prepared for a potential exothermic reaction.
- Conduct all extractions and washes within the fume hood.
- Vent separatory funnels frequently to release any pressure buildup.

Spill Response

- Evacuate: Immediately alert personnel in the vicinity and evacuate the area if the spill is large or if you feel unwell.
- Ventilate: Ensure the area is well-ventilated.
- Contain: For small spills, use an inert absorbent material (e.g., sand, vermiculite) to contain the liquid. Do not use combustible materials like paper towels.
- Collect: Carefully collect the absorbed material using non-sparking tools and place it in a labeled, sealed container for hazardous waste disposal.
- Decontaminate: Clean the spill area with an appropriate solvent, followed by soap and water.
- Dispose: Dispose of all contaminated materials as hazardous waste according to institutional guidelines.

Waste Disposal

- Collect all waste containing **1-Bromo-4-fluorocyclohexane** in a designated, labeled, and sealed container for halogenated organic waste.
- Do not mix with non-halogenated waste.
- Store the waste container in a cool, well-ventilated area away from ignition sources.

- Arrange for disposal through your institution's environmental health and safety department.

Section 3: Emergency Procedures

First-Aid Measures

- If Inhaled: Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek immediate medical attention.[\[3\]](#)
- In Case of Skin Contact: Immediately remove all contaminated clothing. Wash the affected area with plenty of soap and water for at least 15 minutes. Seek medical attention if irritation persists.[\[3\]](#)
- In Case of Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing for at least 15 minutes. Seek immediate medical attention.[\[3\]](#)
- If Swallowed: Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Call a physician or poison control center immediately.[\[3\]](#)[\[5\]](#)

Fire-Fighting Measures

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[\[2\]](#)[\[6\]](#)
- Unsuitable Extinguishing Media: Do not use a solid water stream as it may scatter and spread the fire.
- Specific Hazards: Flammable liquid and vapor. Vapors are heavier than air and may travel to a source of ignition and flash back. Containers may explode when heated.[\[6\]](#)[\[7\]](#)
- Protective Equipment for Firefighters: Wear a self-contained breathing apparatus (SCBA) and full protective gear.[\[6\]](#)[\[7\]](#)

Section 4: Storage

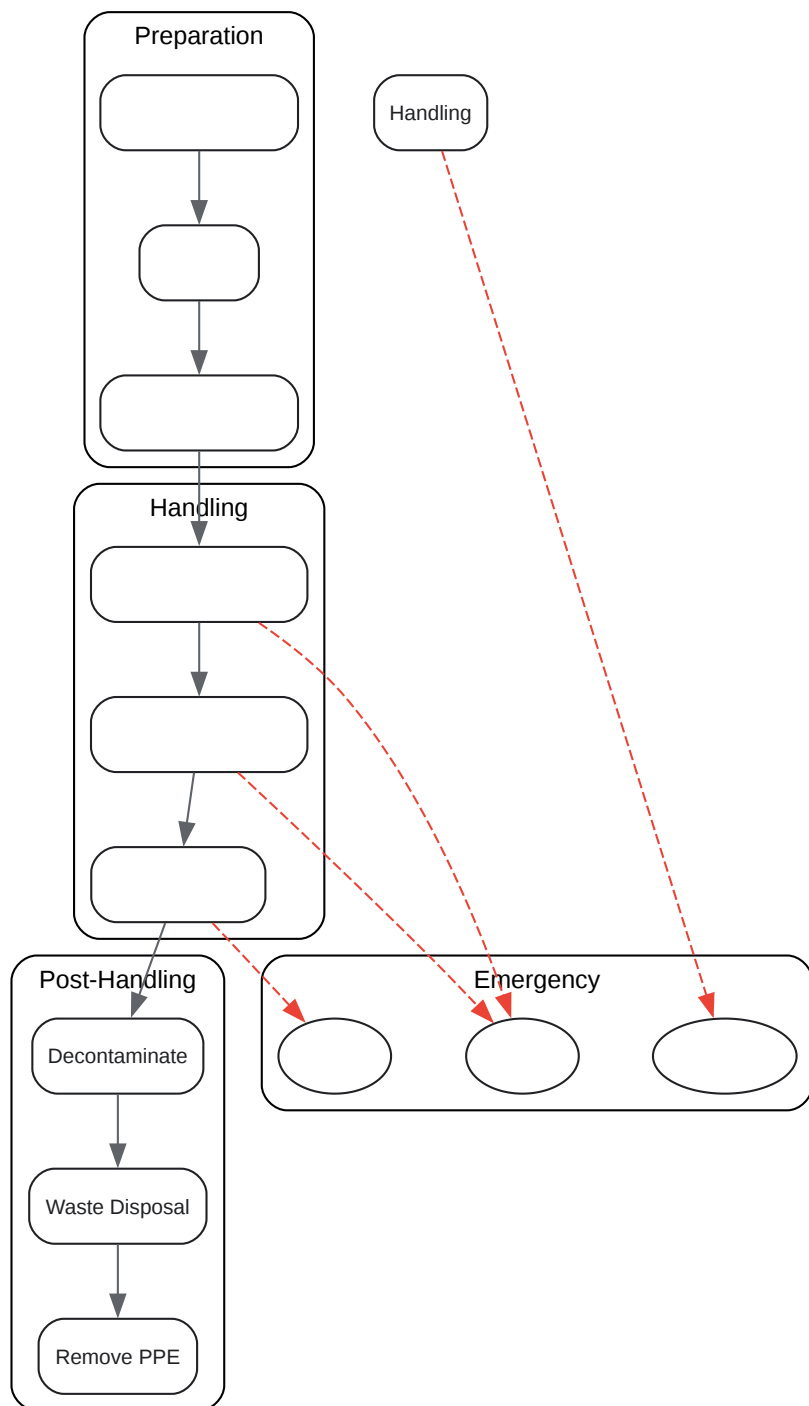
- Store in a tightly closed container in a cool, dry, and well-ventilated area.[\[5\]](#)
- Keep away from heat, sparks, open flames, and other ignition sources.[\[4\]](#)[\[5\]](#)

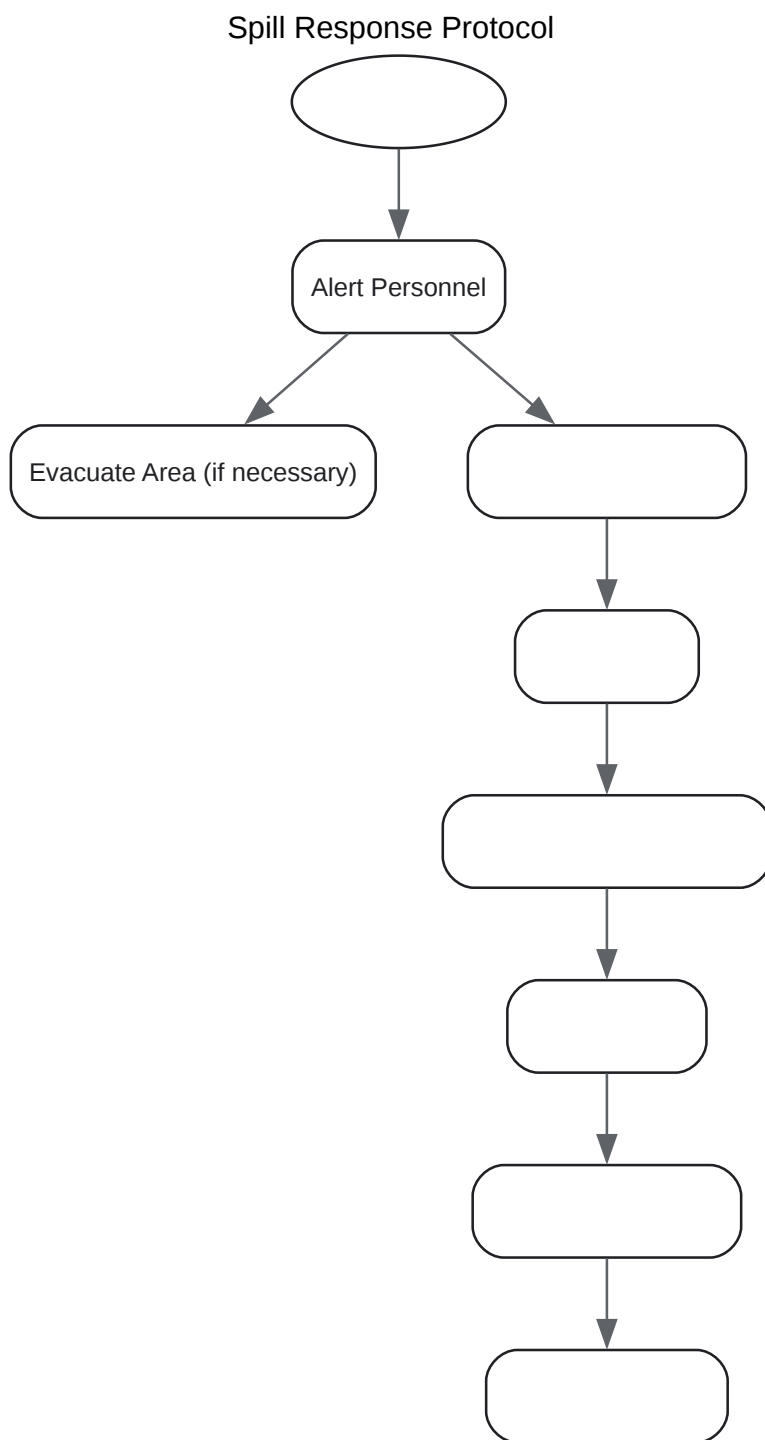
- Store in a flammables-approved cabinet.
- Incompatible with strong oxidizing agents and strong bases.^[7]

Section 5: Visualizations

The following diagrams illustrate key workflows for the safe handling of **1-Bromo-4-fluorocyclohexane**.

Safe Handling Workflow for 1-Bromo-4-fluorocyclohexane





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